

Reproducibility of MK-0941: A Comparative Analysis of a Glucokinase Activator

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Compound of Interest

Compound Name: MK-0941

Cat. No.: B1677240

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For researchers, scientists, and drug development professionals, this guide provides a comparative analysis of the published findings on **MK-0941**, a glucokinase activator (GKA). We will delve into the available data on its efficacy and safety, detail the experimental protocols of its key clinical trial, and compare its performance with an alternative GKA, dorzagliatin.

MK-0941, developed by Merck, was a promising therapeutic candidate for type 2 diabetes. Its mechanism of action centers on the allosteric activation of glucokinase (GK), a key enzyme in glucose metabolism. However, its clinical development was halted due to a lack of sustained efficacy and significant safety concerns. This guide aims to provide a clear, data-driven overview of the findings related to **MK-0941** to inform future research and development in this area.

Clinical Findings: Efficacy and Safety of MK-0941

The primary evidence for the clinical performance of **MK-0941** comes from a pivotal Phase II, multicenter, randomized, double-blind, placebo-controlled study (NCT00767000). The study evaluated the efficacy and safety of **MK-0941** as an add-on therapy to insulin glargine in patients with type 2 diabetes.

Efficacy Results

Initial results at 14 weeks showed a statistically significant improvement in glycemic control for patients treated with **MK-0941** compared to placebo.^{[1][2][3][4][5][6]} All doses of **MK-0941** led to improvements in HbA1c and 2-hour postmeal glucose (PMG).^{[1][2][3][4][5][6]} However, this

promising initial response was not maintained. By week 30, the glycemic control had deteriorated, indicating a lack of sustained efficacy.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#) Notably, there were no significant effects on fasting plasma glucose (FPG) at any dose compared to placebo.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

Efficacy Endpoint	MK-0941 (10-40 mg t.i.d.)	Placebo
Change in HbA1c at Week 14	-0.8% (Maximal placebo-adjusted least squares mean change) [1] [2] [4] [6] [7]	Baseline A1C 9.0% [1] [4] [7]
Change in 2-h Postmeal Glucose at Week 14	-37 mg/dL (-2 mmol/L) (Maximal placebo-adjusted least squares mean change) [1] [2] [4] [6] [7]	
Change in Fasting Plasma Glucose at Week 14	No significant difference from placebo [1] [2] [3] [4] [6]	
Sustained Efficacy at Week 30	Initial glycemic responses were not sustained [1] [2] [3] [4] [5] [6] [7]	

Safety and Tolerability

A significant factor in the discontinuation of **MK-0941**'s development was its unfavorable safety profile.[\[8\]](#)[\[9\]](#) The clinical trial revealed several adverse events associated with the treatment.

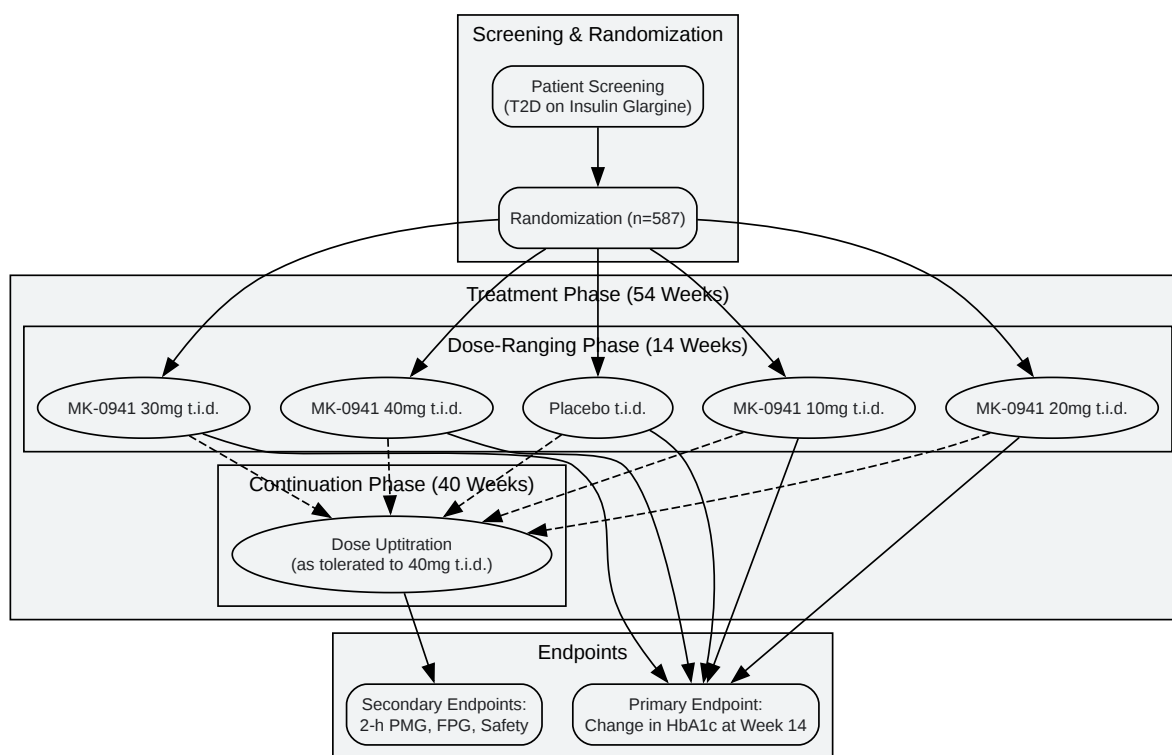
Adverse Event	MK-0941	Placebo
Hypoglycemia	Increased incidence[1][2][3][4][5][6][7]	
Triglycerides	Significant increases[1][2][3][4][5][6][7]	
Systolic Blood Pressure	Significant increases[1][2][3][4][5][6][7]	
Diastolic Blood Pressure	Increased proportion of patients meeting predefined limits of change for increase[1][2][3][4][5][6][7]	
Adverse Events (Low-dose 10mg t.i.d.)	80.7% of participants experienced at least one adverse event[9]	

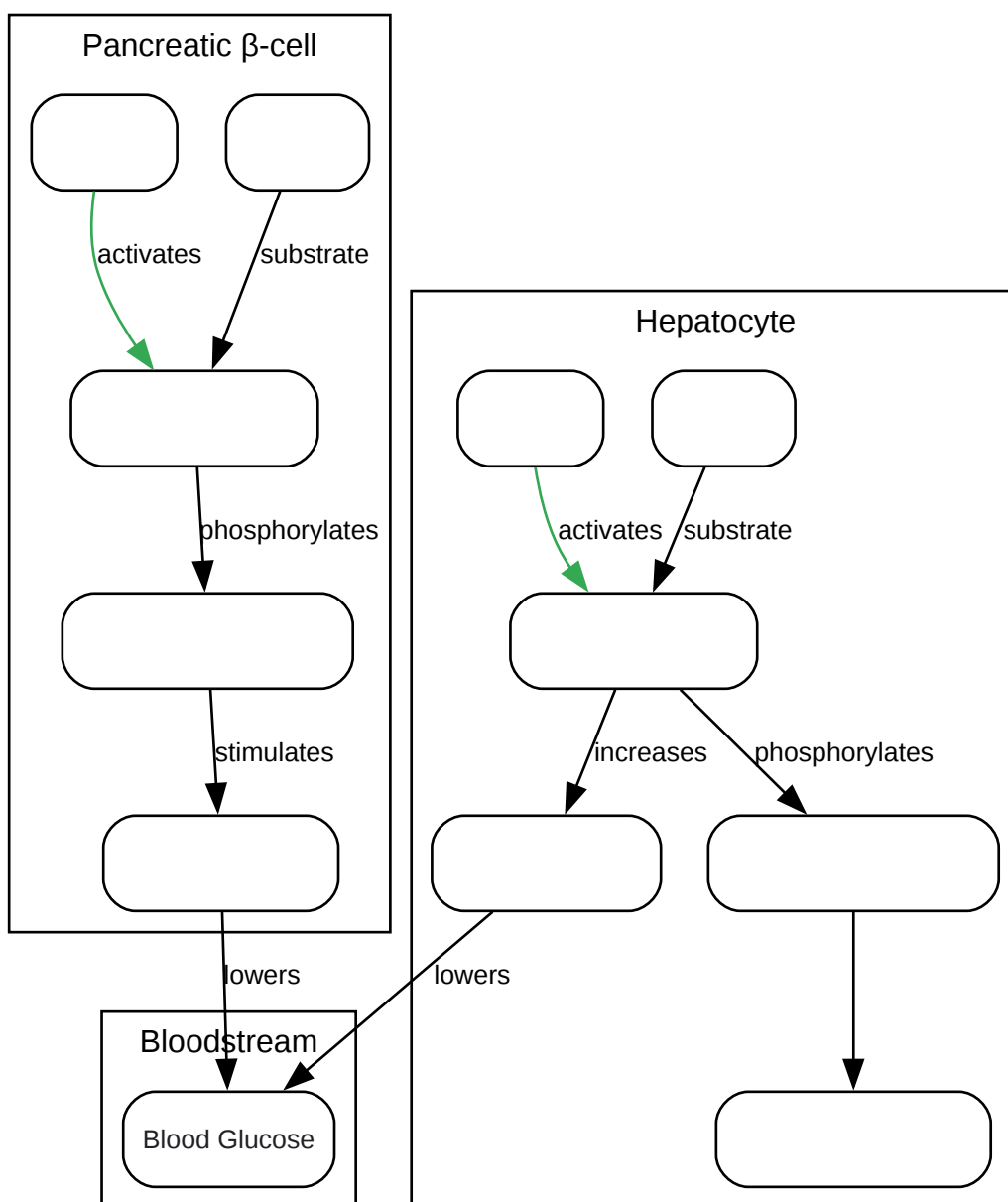
Experimental Protocols

Clinical Trial (NCT00767000)

The key clinical study for **MK-0941** was a randomized, double-blind, placebo-controlled trial with a 14-week dose-ranging phase followed by a 40-week treatment phase.[1][3][4][5][6]

- Participants: 587 patients with type 2 diabetes who were on stable-dose insulin glargine, with or without metformin ($\geq 1,500$ mg/day).[1][3][5][6]
- Intervention: Patients were randomized to receive **MK-0941** at doses of 10, 20, 30, or 40 mg, or a matching placebo, administered three times daily (t.i.d.) before meals.[1][3][5][6]
- Primary Efficacy Endpoint: The primary outcome measure was the change from baseline in HbA1c at Week 14.[1][3][4][5][6]
- Titration: During the initial 14-week phase, the dose was stable. In the subsequent 40-week phase, patients could be uptitrated to a maximum of 40 mg t.i.d. as tolerated.[1][3][4][5][6]





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